

Technical Guide: 5,5-Diethyl-2-methylheptane (CAS RN: 62198-95-2)

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Compound of Interest

Compound Name: 5,5-Diethyl-2-methylheptane

Cat. No.: B14538938

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for **5,5-Diethyl-2-methylheptane**, identified by the CAS Registry Number 62198-95-2. This document compiles fundamental chemical and physical data. It must be noted that publicly accessible, in-depth experimental studies, detailed synthesis protocols, and biological activity data for this specific compound are limited.

Chemical Identity and Properties

5,5-Diethyl-2-methylheptane is a saturated acyclic hydrocarbon. Its fundamental identifiers and physicochemical properties are summarized below.

Property	Value	Source
CAS Registry Number	62198-95-2	[1]
Molecular Formula	C ₁₂ H ₂₆	[1]
Molecular Weight	170.3348 g/mol	[1]
IUPAC Name	5,5-diethyl-2-methylheptane	
SMILES	CCC(CC)(CC)CCC(C)C	
InChIKey	XPAWKGLXSPHNAN-UHFFFAOYSA-N	[1]
Boiling Point	198°C	[2]
Density	0.7740 g/cm ³	[2]
Refractive Index	1.4320	[2]
Melting Point	-50.8°C (estimate)	[2]

Experimental Data and Protocols

A comprehensive search of scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis, purification, or analysis of **5,5-Diethyl-2-methylheptane**. While thermophysical and thermochemical data may be available through specialized subscription services like the NIST/TRC Web Thermo Tables, they are not publicly detailed.[1]

Biological Activity and Toxicological Information

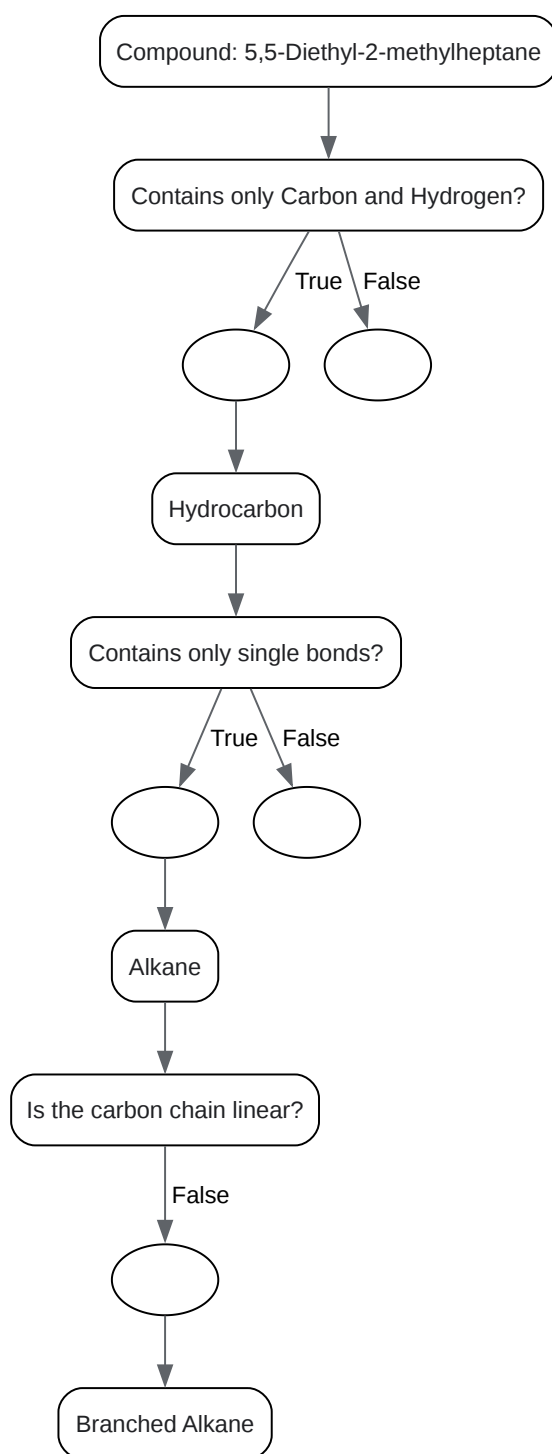
There is currently no publicly available information regarding the biological activity, signaling pathways, or toxicological properties of **5,5-Diethyl-2-methylheptane**. Professionals in drug development and research should consider this lack of data in any assessment of this compound.

Logical Relationships and Structure

The following diagram illustrates the chemical structure of **5,5-Diethyl-2-methylheptane**, providing a visual representation of its atomic arrangement and connectivity.

*Chemical structure of **5,5-Diethyl-2-methylheptane**.*

The diagram below illustrates a basic classification workflow for a chemical compound like **5,5-Diethyl-2-methylheptane** based on its structural features.



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References

- 1. 5,5-Diethyl-2-methylheptane | C₁₂H₂₆ | CID 53424703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-methyl-5,5-diethylheptane [chemicalbook.com]
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